

Commercial Sourcing and Technical Profile of 5-Hydroxy-2,2-dimethylpentanoic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-2,2-dimethylpentanoic acid

Cat. No.: B13308826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the commercial availability and technical details for **5-Hydroxy-2,2-dimethylpentanoic acid** (CAS No. 736099-57-3). Due to the limited publicly available information on this specific compound, this guide focuses on the identified supplier and outlines a general procurement workflow. At present, detailed experimental protocols and established biological signaling pathways involving this molecule are not readily found in scientific literature.

Commercial Availability

Sourcing **5-Hydroxy-2,2-dimethylpentanoic acid** for research and development purposes can be challenging due to a limited number of commercial suppliers listing this compound in their public catalogs. Our search has identified the following potential supplier:

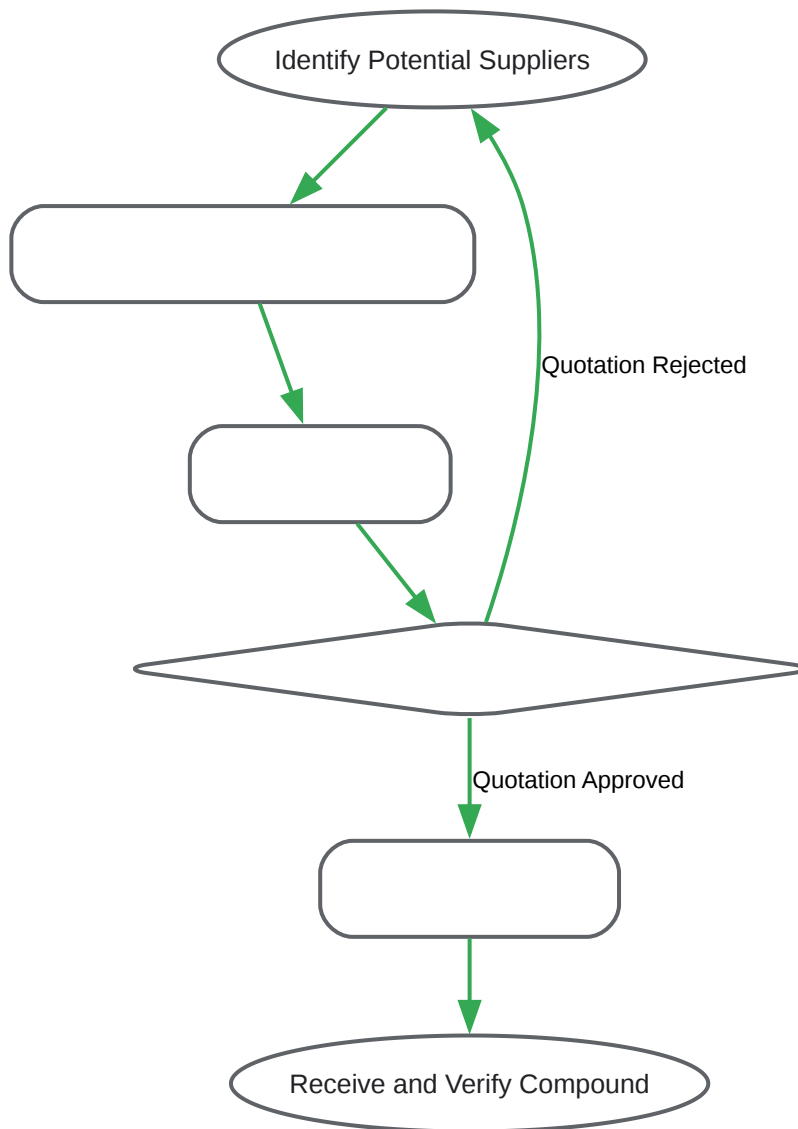
Supplier	Website	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Publicly Available Data
BLD Pharm	--INVALID-LINK--	736099-57-3	C ₇ H ₁₄ O ₃	146.18	Product listed; requires login or direct inquiry for purity, quantity, and pricing. [1]

Note: The information provided is based on publicly accessible catalog data and may not reflect real-time stock availability. It is highly recommended to contact the supplier directly for the most current information.

Procurement Workflow

The process of acquiring **5-Hydroxy-2,2-dimethylpentanoic acid** for research purposes typically follows a standard procurement workflow. This involves identifying potential suppliers, inquiring about product specifications and availability, obtaining quotations, and placing an order.

General Procurement Workflow for Research Chemicals



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A generalized workflow for procuring research chemicals.

Technical Profile

Chemical Identity:

- IUPAC Name: **5-Hydroxy-2,2-dimethylpentanoic acid**

- CAS Number: 736099-57-3[1]
- Molecular Formula: C₇H₁₄O₃[1]
- Molecular Weight: 146.18 g/mol [1]
- Canonical SMILES: CC(C)(CCCO)C(=O)O
- InChI Key: YUCINKYUVOIMER-UHFFFAOYSA-N

Experimental Data and Biological Activity

As of the date of this guide, there is a notable absence of published, peer-reviewed scientific literature detailing specific experimental protocols for the synthesis or biological application of **5-Hydroxy-2,2-dimethylpentanoic acid**. Consequently, information regarding its role in any signaling pathways or its pharmacological properties is not available.

Researchers interested in this molecule may need to develop synthetic routes and biological assays based on structurally related compounds. A potential starting point for designing a synthesis could involve the oxidation of a corresponding diol or the reduction of a keto-acid precursor.

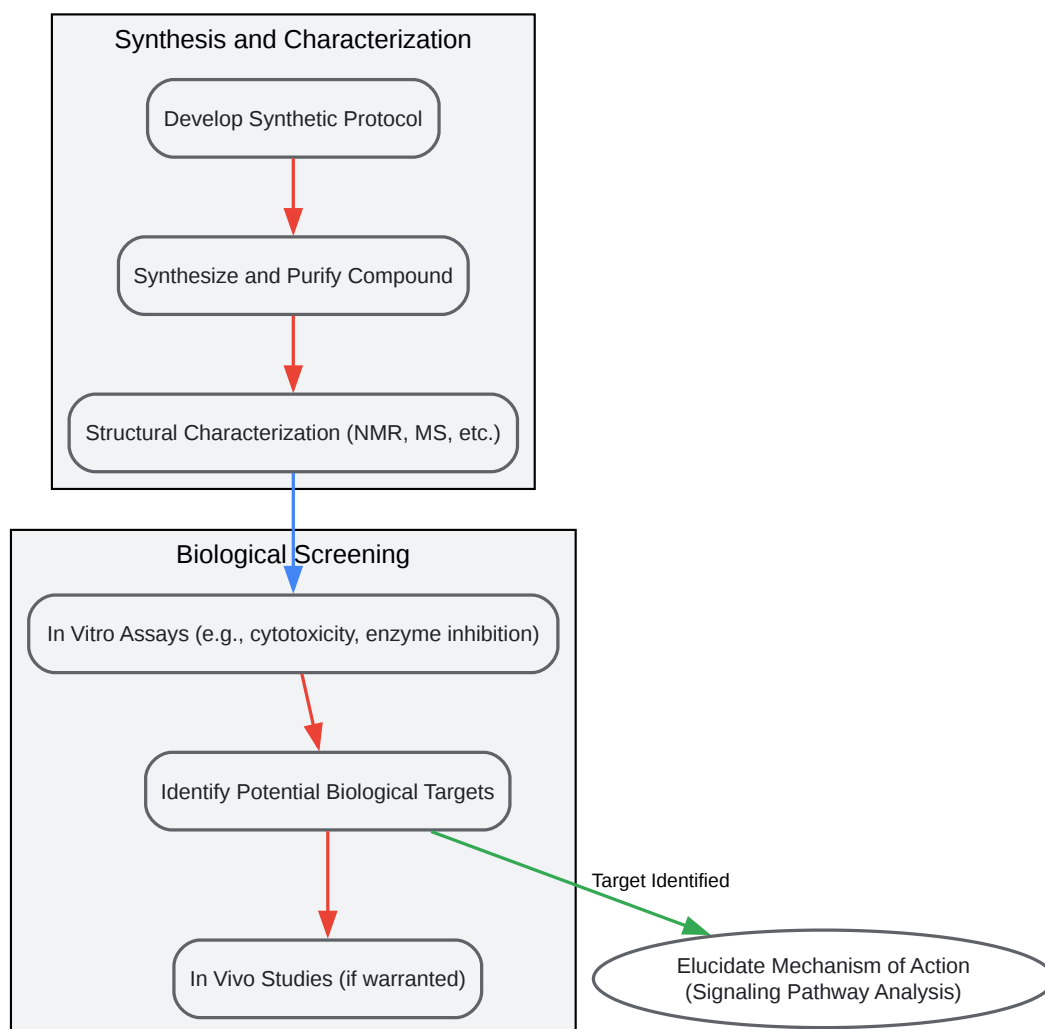
Future Research Directions

The lack of available data for **5-Hydroxy-2,2-dimethylpentanoic acid** presents an opportunity for novel research. Key areas for future investigation could include:

- Development and optimization of a synthetic route.
- Characterization of its physicochemical properties.
- Screening for biological activity in various in vitro and in vivo models.
- Investigation of its potential as a building block in medicinal chemistry.

The following diagram illustrates a potential logical workflow for initiating research on a novel compound like **5-Hydroxy-2,2-dimethylpentanoic acid**.

Logical Workflow for Novel Compound Research



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A potential research workflow for a novel chemical entity.

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References

- 1. 736099-57-3|5-Hydroxy-2,2-dimethylpentanoic acid|BLD Pharm [bldpharm.com]
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